

# Commercial Availability and Technical Guide for 2,2-Difluoropropane in Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Difluoropropane

Cat. No.: B1294401

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, properties, and handling of **2,2-Difluoropropane** (CAS 420-45-1) for research applications, particularly in the field of drug development. The strategic introduction of fluorine atoms into molecular scaffolds can significantly enhance the metabolic stability, bioavailability, and binding affinity of drug candidates. As a simple gem-difluorinated building block, **2,2-Difluoropropane** serves as a valuable synthon for introducing the difluoromethylene group into more complex molecules.

## Commercial Availability

**2,2-Difluoropropane** is readily available from a number of chemical suppliers that cater to the research and development sector. The compound is typically offered in various quantities with a purity suitable for most laboratory-scale syntheses. Below is a summary of representative commercial suppliers and their offerings.

| Supplier                       | Purity        | Available Quantities |
|--------------------------------|---------------|----------------------|
| Apollo Scientific              | 97%           | 25g, 100g            |
| Pure Chemistry Scientific Inc. | 97%           | Gram quantities      |
| CymitQuimica                   | 97%           | 25g, 100g            |
| Benchchem                      | Not specified | Inquire for details  |
| Matrix Scientific              | Not specified | Inquire for details  |
| ABCR GmbH & CO. KG             | Not specified | Inquire for details  |
| Interchim S.A.                 | Not specified | Inquire for details  |

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

## Physicochemical and Safety Data

A comprehensive understanding of the physical, chemical, and safety properties of **2,2-Difluoropropane** is crucial for its safe handling and effective use in experimental work.

| Property          | Value                                                                                                                                     | Reference |
|-------------------|-------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>3</sub> H <sub>6</sub> F <sub>2</sub>                                                                                              | [1][2][3] |
| Molecular Weight  | 80.08 g/mol                                                                                                                               | [1][4]    |
| CAS Number        | 420-45-1                                                                                                                                  | [5][6]    |
| Boiling Point     | -1°C                                                                                                                                      | [7][8]    |
| Melting Point     | -104.8°C                                                                                                                                  | [7][8]    |
| Density           | 0.92 g/cm <sup>3</sup>                                                                                                                    | [7]       |
| Vapor Pressure    | 2010 mmHg at 25°C                                                                                                                         | [3][7]    |
| Appearance        | Colorless liquefied gas                                                                                                                   | [4]       |
| InChI Key         | YZXSQDNPKVBDOG-UHFFFAOYSA-N                                                                                                               | [1][4]    |
| SMILES            | CC(C)(F)F                                                                                                                                 | [1]       |
| Hazards           | Extremely flammable gas.<br>Contains gas under pressure;<br>may explode if heated. May<br>displace oxygen and cause<br>rapid suffocation. | [5][9]    |

## Experimental Protocols

While specific protocols for the direct use of **2,2-Difluoropropane** as a reactant in complex drug synthesis are often proprietary or application-specific, a general procedure for its synthesis via halogen exchange (a common method for producing such compounds) is provided below. This can be adapted for analogous reactions where **2,2-Difluoropropane** or a similar gaseous fluorinating agent might be employed.

## General Protocol for Gas-Phase Fluorination in a Flow Reactor

This protocol outlines a general procedure for a gas-phase fluorination reaction, which is a common method for synthesizing fluorinated compounds like **2,2-Difluoropropane**. This setup is also adaptable for reactions using gaseous reagents.

### 1. Materials and Equipment:

- Flow reactor system (e.g., ThalesNano H-Cube Pro with Gas Module)
- Cylinder of reactant gas (e.g., hydrogen fluoride for synthesis, or **2,2-difluoropropane** for subsequent reaction) with a pressure regulator
- Mass flow controller
- Liquid handling pump for the substrate
- Packed bed reactor with a suitable catalyst (e.g., fluorination catalyst)
- Back pressure regulator
- Collection vessel cooled to an appropriate temperature (e.g., -78°C)
- Scrubber for unreacted hazardous gases

### 2. Procedure:

- **System Setup:** Assemble the flow reactor system as per the manufacturer's instructions. Connect the gas cylinder to the mass flow controller and the liquid substrate reservoir to the pump. The outputs of the pump and mass flow controller are fed into a mixer before entering the heated reactor column. The outlet of the reactor is connected to the back pressure regulator and then to the cooled collection vessel and scrubber.
- **Catalyst Activation (if required):** For synthesis reactions, the catalyst may need activation. This is often achieved by heating the catalyst bed under a flow of an inert gas (e.g., nitrogen) followed by the reactant gas (e.g., hydrogen fluoride) at a specific temperature and flow rate. [\[10\]](#)
- **Reaction Execution:**

- Set the desired temperature for the reactor.
- Pressurize the system to the desired level using the back pressure regulator.
- Introduce the gaseous reactant at a controlled flow rate using the mass flow controller.
- Pump the liquid substrate through the system at a defined flow rate.
- The reactants mix and pass through the heated catalyst bed where the reaction occurs.
- The product stream exits the reactor, is cooled, and the condensable products are collected in the cold trap.
- Non-condensable gases and unreacted starting materials are safely neutralized in the scrubber.
- Work-up and Analysis:
  - Once the reaction is complete, the system is flushed with an inert gas.
  - The collected liquid product is carefully removed from the cold trap. . The crude product is then purified using appropriate techniques, such as distillation or chromatography.
  - The final product is characterized by analytical methods like GC-MS and NMR spectroscopy.

### 3. Safety Precautions:

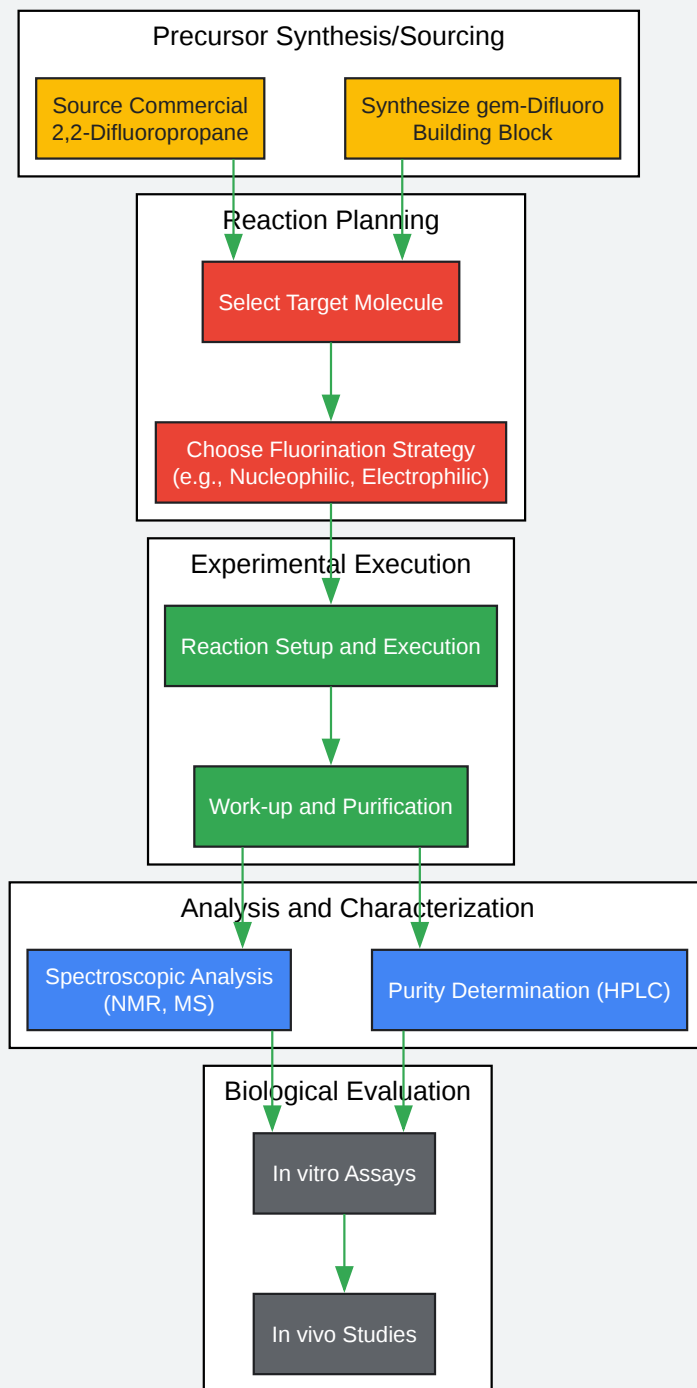
- All operations should be conducted in a well-ventilated fume hood.
- Personal protective equipment (safety glasses, lab coat, and appropriate gloves) must be worn.
- Ensure that the gas cylinder is securely fastened.
- The system should be leak-tested before introducing hazardous gases.
- An appropriate scrubber must be in place to handle any toxic or corrosive off-gases.

## Visualizations

### Logical Workflow for Incorporating a gem-Difluoro Moiety

The following diagram illustrates a generalized workflow for the incorporation of a gem-difluoro group, such as that from a **2,2-difluoropropane** precursor, into a drug candidate.

## Workflow for gem-Difluoro Moiety Incorporation

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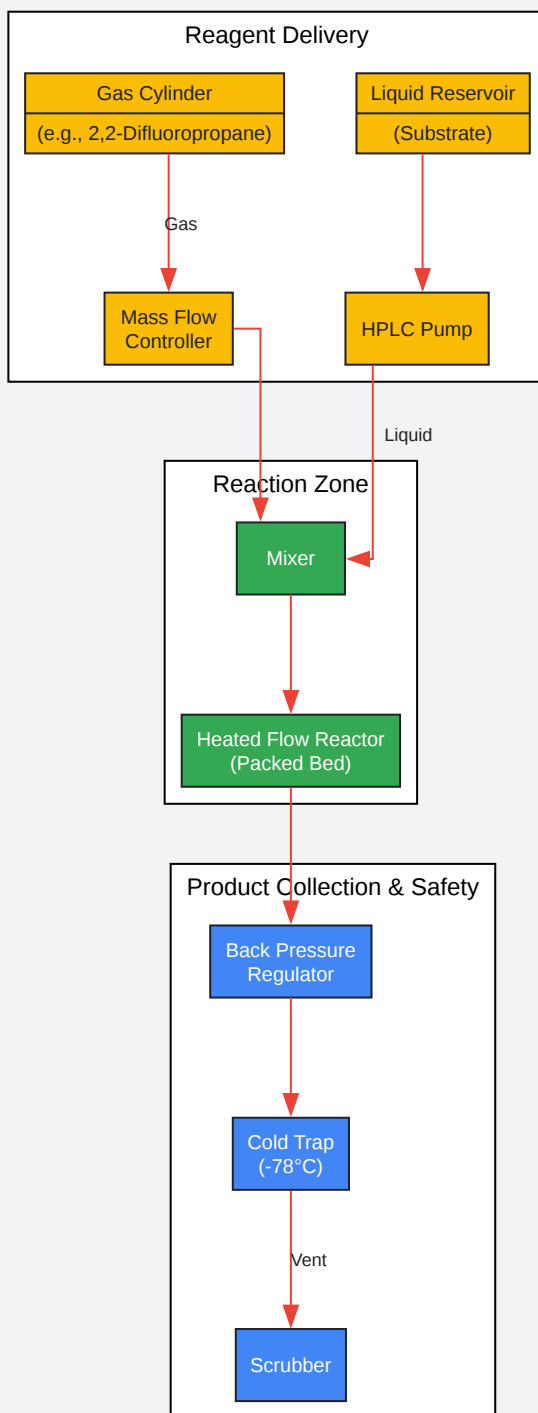
Caption: A logical workflow for incorporating a gem-difluoro moiety into a potential drug candidate.

## Experimental Setup for a Gas-Phase Reaction

This diagram illustrates a generalized experimental setup for conducting a chemical reaction involving a gaseous reagent, such as **2,2-Difluoropropane**.



## Generalized Experimental Setup for Gas-Phase Reaction

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)